

Chemical properties and synthesis of Forchlorfenuron

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An In-depth Technical Guide to Forchlorfenuron (CPPU) for Researchers and Scientists

Introduction

Forchlorfenuron, also known as CPPU (N-(2-Chloro-4-pyridyl)-N'-phenylurea), is a synthetic plant growth regulator belonging to the phenylurea class of cytokinins.[1][2][3] It is recognized for its high biological activity, often exceeding that of naturally occurring cytokinins by a factor of 10 to 100.[4] **Forchlorfenuron** promotes cell division, differentiation, and development, acting synergistically with natural auxins to enhance fruit size, set, and overall yield.[1][5] It is widely used in agriculture and horticulture, particularly for crops like kiwifruit, grapes, and melons.[6][7] This document provides a comprehensive technical overview of its chemical properties, synthesis, mechanism of action, and analytical methodologies.

Chemical and Physical Properties

Forchlorfenuron is a white to off-white crystalline powder.[1][6] It is characterized by low water solubility and low vapor pressure.[3][8] Its stability in standard ambient conditions is good, though it is recommended to be stored at -20°C for long-term preservation.[9] The key chemical and physical properties are summarized in the tables below.

Table 1: Chemical Identifiers and Formula



Identifier	Value
IUPAC Name	1-(2-chloro-4-pyridinyl)-3-phenylurea[1]
CAS Number	68157-60-8[1]
Synonyms	CPPU, KT-30, Sitofex, N-(2-Chloro-4-pyridyl)-N'-phenylurea[1]
Molecular Formula	C12H10CIN3O[1]
Molar Mass	247.68 g/mol [1][6]

Table 2: Physicochemical Properties

Property	Value
Appearance	White to off-white crystalline powder[6]
Melting Point	165-170 °C[1][6]
Density	1.3839 g/cm³ at 25 °C[1][6]
Vapor Pressure	3.45 x 10 ⁻¹⁰ mm Hg at 25 °C[1]
LogP (log Kow)	3.2 at 20 °C[1]
Henry's Law Constant	2.86 x 10 ⁻¹² atm·m³/mol at 25 °C[1]
Stability	Stable to hydrolysis at pH 5, 7, and 9 (25°C, 30 days)[1][10]

Table 3: Solubility Data



Solvent	Solubility
Water	39 mg/L (pH 6.4, 21 °C)[6]
Methanol	119 g/L[1][6]
Ethanol	149 g/L[1][6]
Acetone	127 g/L[1][6]
Chloroform	2.7 g/L[1][6]
DMSO	~30 mg/mL[11]
Dimethylformamide (DMF)	~30 mg/mL[11]

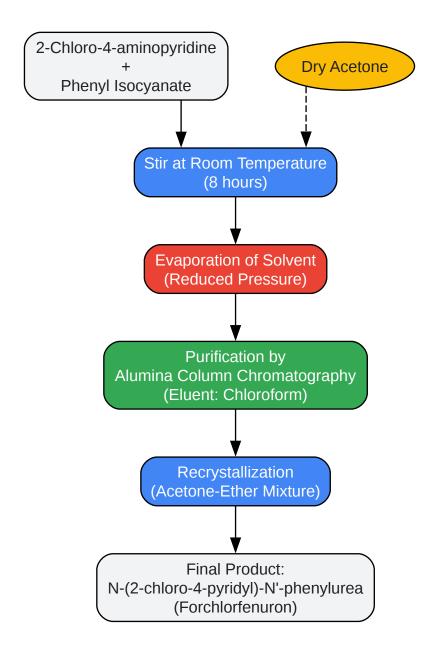
Synthesis of Forchlorfenuron

The synthesis of **forchlorfenuron** is most commonly achieved through the condensation reaction between 2-chloro-4-aminopyridine and phenyl isocyanate.[12][13] Alternative methods involve a multi-step process using phenyl chloroformate.[9][14]

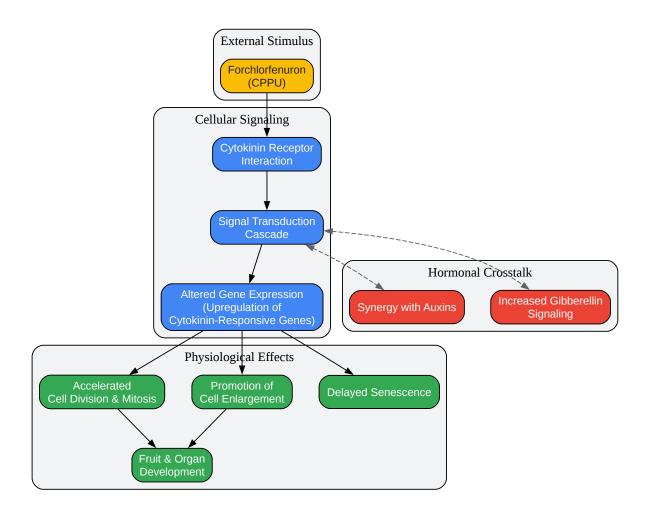
General Synthesis Workflow

The logical flow for the most direct synthesis route is outlined below. It involves the reaction of the two primary precursors followed by purification to yield the final product.

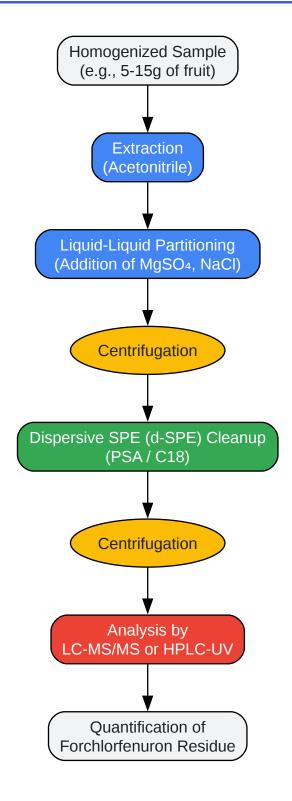












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